

An In-depth Technical Guide to 2-Isopropylcyclohexanol

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Compound of Interest

Compound Name: 2-Isopropylcyclohexanol

Cat. No.: B1266409

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This technical guide provides a comprehensive overview of **2-Isopropylcyclohexanol**, a significant chemical intermediate. The guide is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, isomeric forms, and a representative synthesis protocol.

Chemical Identity and Isomers

2-Isopropylcyclohexanol is a cyclic alcohol with the chemical formula $C_9H_{18}O$. The presence of two stereocenters at positions 1 and 2 of the cyclohexane ring gives rise to two geometric isomers: cis and trans. Each of these can exist as a pair of enantiomers. A general, non-specific CAS number exists for the compound, along with specific numbers for its isomers.

Table 1: CAS Numbers for **2-Isopropylcyclohexanol** and Its Isomers

Compound Name	CAS Number
2-Isopropylcyclohexanol (Isomer unspecified)	96-07-1[1]
cis-2-Isopropylcyclohexanol	10488-25-2[2]
trans-2-Isopropylcyclohexanol	A specific CAS number for the racemic trans-isomer is not readily available in public databases. However, a CAS number for the (1R,2S) enantiomer is 98102-89-7.

Physicochemical Properties

The physical and chemical properties of **2-Isopropylcyclohexanol** vary between its cis and trans isomers. These differences are primarily due to the spatial arrangement of the isopropyl and hydroxyl groups.

Table 2: Physicochemical Properties of **2-Isopropylcyclohexanol** Isomers

Property	cis-2-Isopropylcyclohexanol	trans-2-Isopropylcyclohexanol	General (Isomer Unspecified)
Molecular Formula	C ₉ H ₁₈ O[2]	C ₉ H ₁₈ O[3]	C ₉ H ₁₈ O[1]
Molecular Weight	142.24 g/mol [4]	142.24 g/mol [5]	142.24 g/mol [1]
Boiling Point	Data not readily available	Data not readily available	203.1 °C at 760 mmHg
Density	Data not readily available	Data not readily available	0.914 g/cm ³
Refractive Index	Data not readily available	Data not readily available	1.466
Flash Point	Data not readily available	Data not readily available	80.8 °C
Kovats Retention Index (Standard non-polar)	1119[4]	1123[3]	Data not available

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-Isopropylcyclohexanol** and its isomers.

Table 3: Spectroscopic Data for **2-Isopropylcyclohexanol** Isomers

Spectroscopic Technique	cis-2-Isopropylcyclohexanol	trans-2-Isopropylcyclohexanol	General (Isomer Unspecified)
¹³ C NMR	A spectrum is available on PubChem, recorded on a JEOL MH100 instrument.[4]	Data not readily available	Data not readily available
¹ H NMR	Data not readily available	Data not readily available	Data not readily available
Mass Spectrometry (GC-MS)	Data available in the NIST Mass Spectrometry Data Center.[4]	Data available in the NIST Mass Spectrometry Data Center.[3]	A mass spectrum (electron ionization) is available on PubChem.[1]
IR Spectroscopy	Data not readily available	Data not readily available	An IR spectrum is available from the Coblenz Society collection.

Experimental Protocols

A common and effective method for the synthesis of **2-Isopropylcyclohexanol** is the catalytic hydrogenation of 2-isopropylphenol. The following protocol is a representative procedure adapted from a method for the synthesis of the para-isomer, which follows the same chemical principles.[6]

Synthesis of 2-Isopropylcyclohexanol via Catalytic Hydrogenation

This process involves the reduction of the aromatic ring of 2-isopropylphenol using hydrogen gas in the presence of a metal catalyst.

Materials and Equipment:

- 2-Isopropylphenol
- 5% Ruthenium on Carbon (Ru/C) catalyst
- Solvent (e.g., Tetrahydrofuran or n-Butanol)
- High-pressure autoclave (hydrogenation reactor)
- Nitrogen gas supply
- Hydrogen gas supply
- Filtration apparatus
- Rotary evaporator
- Distillation apparatus

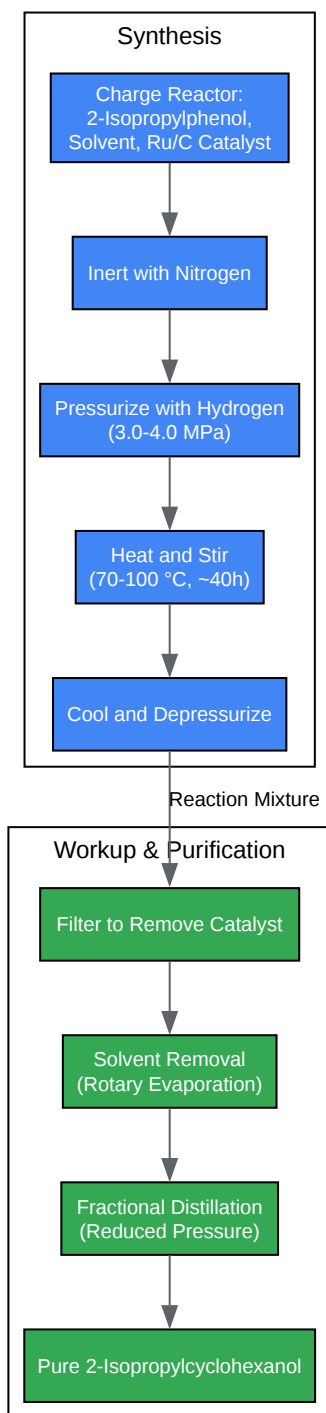
Procedure:

- **Reactor Charging:** In a high-pressure autoclave, add 100g of 2-isopropylphenol, 300g of a suitable solvent (e.g., tetrahydrofuran), and 0.2-0.45g of 5% Ru/C catalyst.[6]
- **Inerting:** Seal the autoclave and purge the system with nitrogen gas at least three times to remove any residual air.
- **Hydrogenation:** After purging with nitrogen, purge the system with hydrogen gas at least three times. Pressurize the reactor with hydrogen to a pressure of 3.0-4.0 MPa.[6]
- **Reaction:** Begin stirring and slowly heat the reactor to a temperature of 70-100 °C. Maintain the hydrogen pressure and temperature for approximately 40 hours, or until the pressure no longer decreases, indicating the completion of the reaction.[6]
- **Cooling and Depressurization:** Once the reaction is complete, stop the heating and allow the reactor to cool to room temperature. Carefully vent the excess hydrogen pressure.
- **Catalyst Removal:** Open the autoclave and filter the reaction mixture to remove the Ru/C catalyst.

- Solvent Removal: Concentrate the filtrate using a rotary evaporator to remove the solvent.
- Purification: The crude **2-isopropylcyclohexanol** can be purified by fractional distillation under reduced pressure.

Experimental Workflow

Synthesis and Purification of 2-Isopropylcyclohexanol

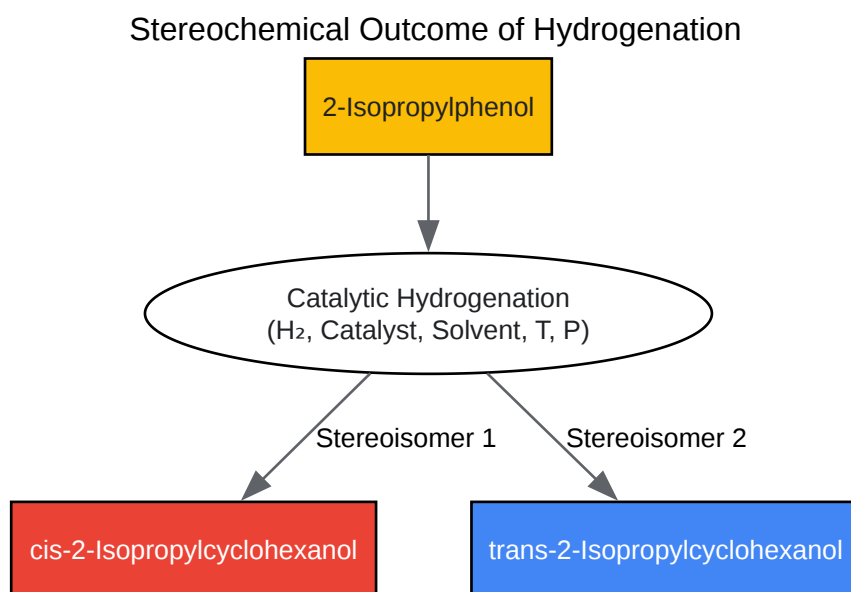
[Click to download full resolution via product page](#)Caption: Workflow for the synthesis and purification of **2-Isopropylcyclohexanol**.

Signaling Pathways and Biological Activity

Currently, there is limited information in publicly available scientific literature regarding specific signaling pathways or significant biological activities of **2-Isopropylcyclohexanol**. Its primary application is as a chemical intermediate in the synthesis of other compounds.

Logical Relationships in Synthesis

The synthesis of **2-Isopropylcyclohexanol** from 2-isopropylphenol is a direct catalytic hydrogenation. The key relationship is the reduction of the aromatic ring to a cyclohexane ring, which can result in a mixture of cis and trans isomers. The ratio of these isomers can be influenced by the choice of catalyst, solvent, and reaction conditions.



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Caption: Isomeric products from the hydrogenation of 2-isopropylphenol.

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